

Ancarolol: A Review of A Beta-Blocker with Limited Publicly Available Data

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Compound of Interest

Compound Name: Ancarolol

Cat. No.: B1667387

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Ancarolol is a compound classified as a beta-adrenergic blocking agent, or beta-blocker. Its chemical name is N-[2-[3-(tert-Butylamino)-2-hydroxy-propoxy]phenyl]furan-2-carboxamide. Despite its identification as a beta-blocker, a comprehensive review of publicly available scientific literature, clinical trial databases, and pharmacological resources reveals a significant scarcity of in-depth information regarding its specific therapeutic applications, mechanism of action, and preclinical or clinical development.

This guide aims to provide a structured overview of the available information on **Ancarolol**, while also highlighting the considerable gaps in the existing knowledge base. Given the limited data, this document will draw upon the well-established pharmacology of the broader class of beta-blockers to infer potential characteristics of **Ancarolol**, with the critical caveat that these are generalized concepts and may not accurately reflect the specific properties of this particular agent.

Chemical and Physical Properties

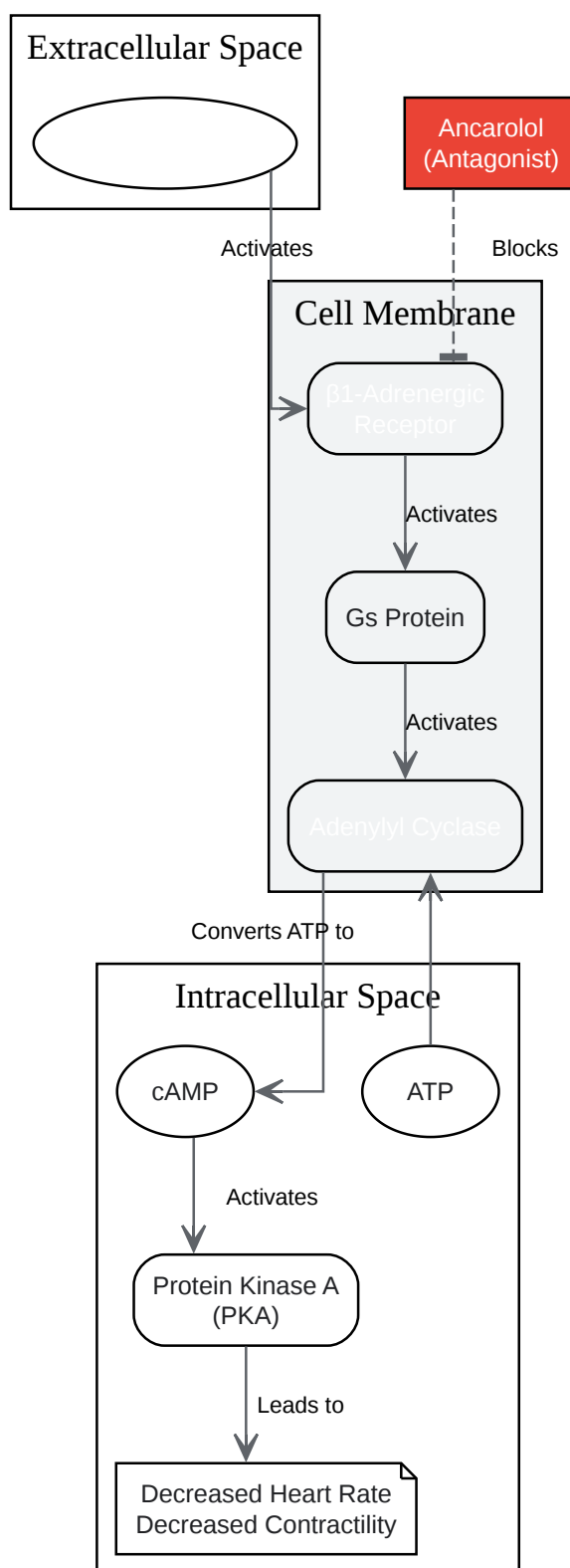
A summary of the basic chemical and physical properties of **Ancarolol** is presented below.

Property	Value
IUPAC Name	N-[2-[3-(tert-Butylamino)-2-hydroxy-propoxy]phenyl]furan-2-carboxamide
CAS Number	75748-50-4
Molecular Formula	C ₁₈ H ₂₄ N ₂ O ₄
Molar Mass	332.40 g/mol

Postulated Mechanism of Action and Signaling Pathway

As a beta-blocker, **Ancarolol** is presumed to exert its pharmacological effects by antagonizing beta-adrenergic receptors. These receptors are key components of the sympathetic nervous system and are activated by catecholamines like epinephrine and norepinephrine. The blockade of these receptors, particularly the β_1 -receptors predominantly found in cardiac tissue, leads to a cascade of downstream effects.

The generally accepted signaling pathway for β_1 -adrenergic receptor antagonists is depicted below. It is important to note that this is a generalized pathway for the drug class, and the specific interactions of **Ancarolol** have not been detailed in the available literature.



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Caption: Postulated Signaling Pathway of **Ancarolol** as a Beta-Blocker.

Potential Therapeutic Applications

Based on the therapeutic applications of other beta-blockers, **Ancarolol** could potentially be investigated for the management of a variety of cardiovascular conditions. However, it must be stressed that no clinical trial data or specific indications for **Ancarolol** have been found in the public domain.

Potential areas of investigation for a compound like **Ancarolol** would typically include:

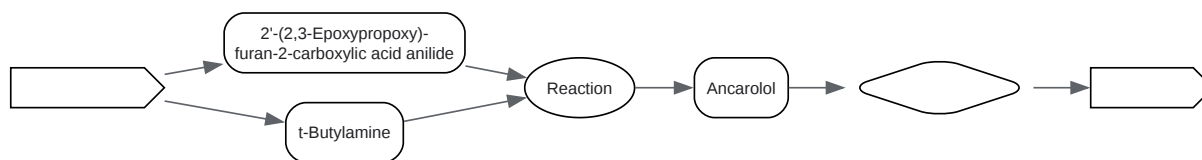
- Hypertension: By reducing cardiac output and potentially other mechanisms, beta-blockers are a common treatment for high blood pressure.
- Angina Pectoris: By decreasing myocardial oxygen demand, they can alleviate chest pain associated with coronary artery disease.
- Myocardial Infarction: Beta-blockers are used to improve survival in patients who have had a heart attack.
- Heart Failure: Certain beta-blockers are a cornerstone of treatment for chronic heart failure.
- Arrhythmias: They can be used to control certain types of irregular heartbeats.

Manufacturing and Synthesis

Limited information is available regarding the synthesis of **Ancarolol**. One source indicates a manufacturing process involving the following raw materials:

- 2'-(2,3-Epoxypropoxy)-furan-2-carboxylic acid anilide
- t-Butylamine

A generalized workflow for the synthesis, based on common chemical reactions for this class of compounds, is proposed below. This is an illustrative diagram and not a detailed, validated protocol.



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Caption: Conceptual Workflow for the Synthesis of **Ancarolol**.

Quantitative Data and Experimental Protocols

A thorough search of scientific databases has yielded no specific quantitative data for **Ancarolol**. This includes, but is not limited to:

- Receptor Binding Affinities (K_i or K_d values)
- In vitro potency (IC_{50} or EC_{50} values)
- Pharmacokinetic parameters (Absorption, Distribution, Metabolism, Excretion - ADME)
- Clinical trial outcomes (efficacy, safety, dosage)

Similarly, no detailed experimental protocols for preclinical or clinical studies involving **Ancarolol** are publicly available.

Conclusion

While **Ancarolol** is identified as a beta-blocker, there is a profound lack of detailed scientific and clinical information in the public domain. The information presented in this guide is largely inferred from the well-established properties of the beta-blocker class of drugs. Without access to proprietary research or unpublished data, a comprehensive technical guide on the specific therapeutic applications and pharmacological profile of **Ancarolol** cannot be constructed. Further research and publication of any existing data would be necessary to fully elucidate the potential of this compound. Researchers and drug development professionals interested in **Ancarolol** should be aware of this significant information gap and the need for foundational research to characterize its properties.

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